

Metabolic Stability Profiling of 3-Chloro-5-(2-fluoroethoxy)pyridazine

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Compound of Interest

Compound Name: 3-Chloro-5-(2-fluoroethoxy)pyridazine

CAS No.: 1346691-39-1

Cat. No.: B3031056

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Technical Whitepaper | Application Note: MET-PYR-04

Executive Summary

The compound **3-Chloro-5-(2-fluoroethoxy)pyridazine** represents a high-value scaffold in modern drug discovery, particularly as a precursor for Fluorine-18 (

F) Positron Emission Tomography (PET) radiotracers and as a fragment for kinase inhibitors (e.g., ALK5, c-Met). While the pyridazine core offers favorable physicochemical properties—such as reduced lipophilicity (

) and enhanced aqueous solubility compared to phenyl analogs—it introduces distinct metabolic liabilities that must be profiled early in the lead optimization phase.

This technical guide details the metabolic stability profile of this specific chemotype.^[1] It focuses on the three primary vectors of clearance: Oxidative O-dealkylation, Glutathione (GSH)-mediated nucleophilic aromatic substitution (

), and Aldehyde Oxidase (AO) susceptibility. We provide a standardized experimental framework to assess these parameters, ensuring data integrity for decision-making.

Structural Analysis & Predictive Metabolic Liabilities[2][3]

The metabolic fate of **3-Chloro-5-(2-fluoroethoxy)pyridazine** is dictated by the electronic push-pull nature of its substituents. The electron-withdrawing chlorine at C3 and the electron-donating fluoroethoxy group at C5 create a polarized system susceptible to both oxidative and nucleophilic attack.

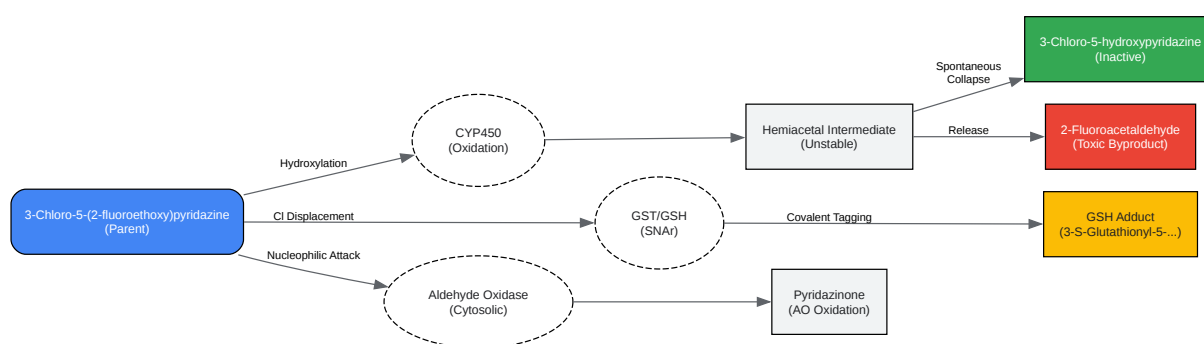
Primary Metabolic Pathways

- **Oxidative O-Dealkylation (Phase I - CYP450):** The ether linkage at the C5 position is the most significant "soft spot." Cytochrome P450 enzymes (predominantly CYP3A4 and CYP2D6) catalyze the hydroxylation of the

-carbon of the ethoxy chain. This unstable hemiacetal intermediate collapses to release 2-fluoroacetaldehyde (a known toxic metabolite) and the corresponding 3-chloro-5-hydroxypyridazine.
 - Impact: Rapid clearance and potential toxicity from the aldehyde byproduct.
- **Glutathione Conjugation (Reactive Metabolite Formation):** The C3-Chlorine atom is activated by the electron-deficient pyridazine ring (acting as a nitrogen sink). In the presence of Glutathione S-Transferases (GSTs) or even spontaneously in cytosolic conditions, the chlorine can undergo

displacement by the thiol group of Glutathione (GSH).
 - Impact: Irreversible covalent binding to proteins, leading to potential idiosyncratic toxicity or high non-specific binding (NSB) in PET imaging.
- **Aldehyde Oxidase (AO) Oxidation:** Unlike pyridines, pyridazines are notable substrates for cytosolic Aldehyde Oxidase. The electron-poor C4 or C6 positions are vulnerable to nucleophilic attack by the molybdenum cofactor of AO, leading to the formation of pyridazinones.

Pathway Visualization



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Figure 1: Predicted metabolic map for **3-Chloro-5-(2-fluoroethoxy)pyridazine** highlighting the divergence between oxidative clearance (CYP) and reactive metabolite formation (GSH).

Experimental Protocols

To validate the profile described above, the following tiered assay system is recommended. These protocols prioritize the identification of the specific liabilities of the pyridazine ether scaffold.

Protocol A: Microsomal Intrinsic Clearance ()

Purpose: To determine the Phase I oxidative stability and calculate the in vitro half-life.

Reagents:

- Pooled Liver Microsomes (Human/Rat/Mouse) at 20 mg/mL protein.

- NADPH Regenerating System (1.3 mM NADP⁺, 3.3 mM glucose-6-phosphate, 0.4 U/mL G6P-dehydrogenase, 3.3 mM

).

- Test Compound: **3-Chloro-5-(2-fluoroethoxy)pyridazine** (10 mM DMSO stock).

Workflow:

- Pre-Incubation: Dilute microsomes to 0.5 mg/mL in 100 mM Phosphate Buffer (pH 7.4). Spike test compound to a final concentration of 1 M (0.1% DMSO final). Pre-incubate at 37°C for 5 minutes.
- Initiation: Add NADPH regenerating system to initiate the reaction. Include a "minus-NADPH" control to detect non-CYP degradation (chemical instability).
- Sampling: At minutes, remove 50 L aliquots.
- Quenching: Immediately dispense into 150 L ice-cold Acetonitrile containing an internal standard (e.g., Warfarin or Tolbutamide).
- Analysis: Centrifuge (4000 rpm, 20 min, 4°C). Analyze supernatant via LC-MS/MS (MRM mode).

Data Calculation: Plot

vs. time. The slope

is the elimination rate constant.

Protocol B: Reactive Metabolite Trapping (GSH Assay)

Purpose: To assess the risk of the chloro-pyridazine acting as a "suicide substrate" via covalent binding.

Workflow:

- Incubation: Incubate 10

M test compound with Human Liver Microsomes (1.0 mg/mL) fortified with 5 mM Glutathione (GSH) and NADPH.

- Controls: Run parallel incubations:
 - +NADPH / +GSH (Detects oxidative bioactivation).
 - -NADPH / +GSH (Detects direct reactivity/chemical instability of the Cl-group).
- Analysis: Analyze via LC-MS/MS scanning for Neutral Loss of 129 Da (pyroglutamic acid moiety) or Precursor Ion scan of m/z 308 (GSH fragment).
- Interpretation: The presence of a GSH adduct in the -NADPH sample indicates high intrinsic electrophilicity, flagging the compound as a potential hapten (immunotoxicity risk).

Data Presentation & Interpretation

When analyzing the stability profile of this scaffold, use the following reference ranges to categorize the compound's developability.

Parameter	High Stability	Moderate Stability	Low Stability	Interpretation for this Scaffold
(Human)	> 60 min	30–60 min	< 30 min	Rapid clearance usually driven by O-dealkylation.
	< 10 L/min/mg	10–45 L/min/mg	> 45 L/min/mg	High clearance suggests need for deuteration of the ethoxy chain.
GSH Adducts	Not Detected	Trace (Only +NADPH)	Major Peak (-NADPH)	Critical Flag: Direct reactivity (-NADPH) suggests the Cl-group is too labile for systemic use.
AO Contribution	< 10%	10–30%	> 30%	Significant AO metabolism requires specific structural blocking (e.g., methylation at C4/C6).

Optimization Strategies (SAR)

If the metabolic stability is insufficient (

min), the following structural modifications are recommended:

- Deuteration: Replace hydrogens on the ethoxy chain with deuterium (). This exploits the Kinetic Isotope Effect (KIE) to slow down CYP-mediated O-dealkylation.

- **Steric Shielding:** Introduce a methyl group on the pyridazine ring (e.g., at C4) to block Aldehyde Oxidase attack.
- **Scaffold Hopping:** If GSH reactivity is high, replace the Chlorine at C3 with a nitrile () or a trifluoromethyl () group, which are less prone to displacement but maintain electron-withdrawing character.

References

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Sources

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